

# An In-Depth Technical Guide to 2-(trimethoxysilyl)ethanethiol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ethanethiol, 2-(trimethoxysilyl)-

Cat. No.: B1618341

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

2-(trimethoxysilyl)ethanethiol is a bifunctional organosilane compound featuring a trimethoxysilyl group at one end and a thiol group at the other. This unique structure allows it to act as a versatile molecular bridge, coupling inorganic substrates, such as silica and metal oxides, to organic molecules and noble metals. Its ability to form self-assembled monolayers (SAMs) makes it an invaluable tool in surface functionalization, with wide-ranging applications in nanotechnology, materials science, and drug delivery systems. This guide provides a comprehensive overview of its chemical properties, synthesis, and applications, with a focus on experimental protocols and mechanistic insights.

## Chemical and Physical Properties

2-(trimethoxysilyl)ethanethiol is a colorless liquid with a characteristic thiol odor. Its key properties are summarized in the tables below.

Identifier	Value	Reference
IUPAC Name	2-trimethoxysilylethanethiol	[1]
Synonyms	2-Mercaptoethyl trimethoxy silane, Mercaptoethyltrimethoxysilane	[1]
Molecular Formula	C5H14O3SSi	[1]
Molecular Weight	182.32 g/mol	[1]
CAS Number	7538-45-6	[1]

Physical Property	Value
Density	1.013 g/cm <sup>3</sup>
Boiling Point	195.2 °C at 760 mmHg
Flash Point	71.8 °C
Vapor Pressure	0.596 mmHg at 25°C

## Synthesis

A common synthetic route to 2-(trimethoxysilyl)ethanethiol involves the nucleophilic substitution of a haloalkyl-functionalized silane with a thiolating agent.

## Experimental Protocol: Synthesis from 2-chloroethyltrimethoxysilane

This protocol describes a representative synthesis of 2-(trimethoxysilyl)ethanethiol.

Materials:

- 2-chloroethyltrimethoxysilane
- Thiourea

- Anhydrous Ethanol
- Sodium Hydroxide
- Hydrochloric Acid
- Diethyl Ether

#### Procedure:

- **Thiuronium Salt Formation:** A mixture of 2-chloroethyltrimethoxysilane and thiourea in anhydrous ethanol is refluxed for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Hydrolysis:** After cooling to room temperature, a solution of sodium hydroxide is added to the reaction mixture, which is then heated to hydrolyze the thiuronium salt to the corresponding thiol.
- **Acidification and Extraction:** The reaction mixture is cooled and then acidified with hydrochloric acid. The product, 2-(trimethoxysilyl)ethanethiol, is extracted with diethyl ether.
- **Purification:** The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate, and the solvent is removed under reduced pressure. The crude product is then purified by vacuum distillation.

## Spectroscopic Analysis

Spectroscopic techniques are crucial for the characterization and purity assessment of 2-(trimethoxysilyl)ethanethiol.

Spectroscopic Data	Peak Assignments
$^1\text{H}$ NMR ( $\text{CDCl}_3$ )	$\delta$ 3.58 (s, 9H, $\text{Si}(\text{OCH}_3)_3$ ), 2.60 (q, 2H, $-\text{CH}_2-\text{S}$ ), 1.35 (t, 1H, $-\text{SH}$ ), 0.95 (t, 2H, $\text{Si}-\text{CH}_2-$ )
$^{13}\text{C}$ NMR ( $\text{CDCl}_3$ )	$\delta$ 50.5 ( $\text{Si}(\text{OCH}_3)_3$ ), 27.8 ( $-\text{CH}_2-\text{S}$ ), 10.2 ( $\text{Si}-\text{CH}_2$ )
FTIR ( $\text{cm}^{-1}$ )	$\sim$ 2940 (C-H stretch), $\sim$ 2840 (C-H stretch of $\text{OCH}_3$ ), $\sim$ 2570 (S-H stretch), $\sim$ 1090 (Si-O-C stretch), $\sim$ 820 (Si-C stretch)

## Applications in Surface Functionalization

The bifunctional nature of 2-(trimethoxysilyl)ethanethiol makes it an ideal coupling agent for modifying surfaces. The trimethoxysilyl group readily hydrolyzes in the presence of water to form reactive silanol groups, which then condense with hydroxyl groups on inorganic surfaces to form stable siloxane bonds. The terminal thiol group is then available for further functionalization, particularly for binding to noble metals like gold.

## Mechanism of Silanization

Caption: General workflow for surface functionalization.

## Experimental Protocol: Functionalization of Gold Nanoparticles

This protocol outlines a typical procedure for the functionalization of gold nanoparticles (AuNPs) with 2-(trimethoxysilyl)ethanethiol for subsequent immobilization on a silica support.[\[2\]](#)  
[\[3\]](#)

Materials:

- Gold nanoparticles (AuNPs) in aqueous solution
- 2-(trimethoxysilyl)ethanethiol
- Ethanol

- Silica-coated substrate (e.g., glass slide, silicon wafer)

#### Procedure:

- **Ligand Exchange:** To the aqueous solution of AuNPs, add a solution of 2-(trimethoxysilyl)ethanethiol in ethanol. The mixture is stirred gently for several hours to allow for the displacement of the original capping agents on the AuNP surface by the thiol group of the silane.
- **Purification:** The functionalized AuNPs are purified by centrifugation to remove excess silane and displaced ligands. The pellet is washed multiple times with ethanol and finally redispersed in ethanol.
- **Surface Immobilization:** The silica-coated substrate is immersed in the solution of functionalized AuNPs. The mixture is heated gently to promote the hydrolysis and condensation of the trimethoxysilyl groups onto the silica surface.
- **Final Washing:** The substrate is removed from the solution and washed thoroughly with ethanol to remove any non-covalently bound nanoparticles. The substrate is then dried under a stream of nitrogen.

## Safety and Handling

2-(trimethoxysilyl)ethanethiol is a hazardous chemical and should be handled with appropriate safety precautions.

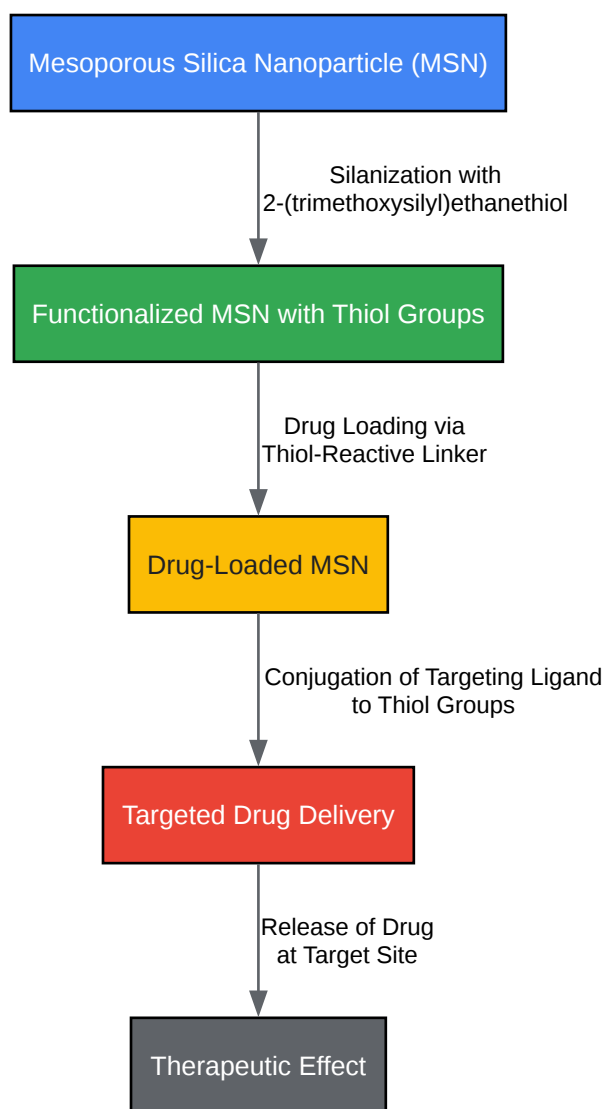
Hazard	Description	Precautionary Measures
Flammability	Flammable liquid and vapor.	Keep away from heat, sparks, and open flames. Use in a well-ventilated area.
Toxicity	Toxic if swallowed, in contact with skin, or if inhaled.	Wear protective gloves, clothing, eye protection, and face protection. Work in a chemical fume hood.
Health Effects	Causes skin and eye irritation. May cause respiratory irritation.	Avoid breathing vapors. In case of contact, flush with plenty of water.
Storage	Store in a cool, dry, well-ventilated place in a tightly sealed container.	Keep away from incompatible materials such as oxidizing agents and moisture.

#### First Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
- Skin Contact: Immediately wash skin with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

## Logical Workflow for Application in Drug Delivery

The principles of surface functionalization with 2-(trimethoxysilyl)ethanethiol can be applied to the development of drug delivery systems. For example, mesoporous silica nanoparticles (MSNs) can be functionalized to carry and deliver therapeutic agents.



[Click to download full resolution via product page](#)

Caption: Application workflow in drug delivery.

## Conclusion

2-(trimethoxysilyl)ethanethiol is a powerful and versatile molecule for the surface modification of a wide range of materials. Its ability to form robust covalent linkages between inorganic substrates and organic or metallic moieties has made it a cornerstone in the development of advanced materials and nanotechnologies. A thorough understanding of its properties, reaction mechanisms, and handling procedures is essential for its effective and safe use in research and development.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Ethanethiol, 2-(trimethoxysilyl)- | C<sub>5</sub>H<sub>14</sub>O<sub>3</sub>SSi | CID 82039 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. issstindian.org [issstindian.org]
- 3. Nanopartz Gold Nanoparticle Functionalization Methods [nanopartz.com]
- To cite this document: BenchChem. [An In-Depth Technical Guide to 2-(trimethoxysilyl)ethanethiol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1618341#2-trimethoxysilyl-ethanethiol-molecular-weight]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)



# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)